

The Synthetic Versatility of 4'-Benzyloxy-2-bromopropiophenone: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Benzyloxy-2-bromopropiophenone

Cat. No.: B134164

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4'-Benzyloxy-2-bromopropiophenone is a key chemical intermediate with significant applications in organic synthesis, particularly in the development of active pharmaceutical ingredients (APIs). This technical guide provides an in-depth overview of its core role as a precursor, focusing on its application in the synthesis of the selective estrogen receptor modulator (SERM), Bazedoxifene, and its potential as a starting material for substituted cathinone derivatives. This document will detail its chemical properties, key synthetic transformations, and provide experimental protocols for its utilization.

Chemical and Physical Properties

4'-Benzyloxy-2-bromopropiophenone is a light yellow crystalline solid.^{[1][2]} Its fundamental properties are summarized in the table below.

Property	Value	References
Molecular Formula	C ₁₆ H ₁₅ BrO ₂	[2]
Molecular Weight	319.19 g/mol	[2]
CAS Number	35081-45-9	[3]
Melting Point	79-81 °C	[2]
Purity	≥99.0% (HPLC)	[2]
Appearance	Light yellow crystalline powder	[2]
Solubility	Soluble in methylene chloride	[3]

Core Applications in Organic Synthesis

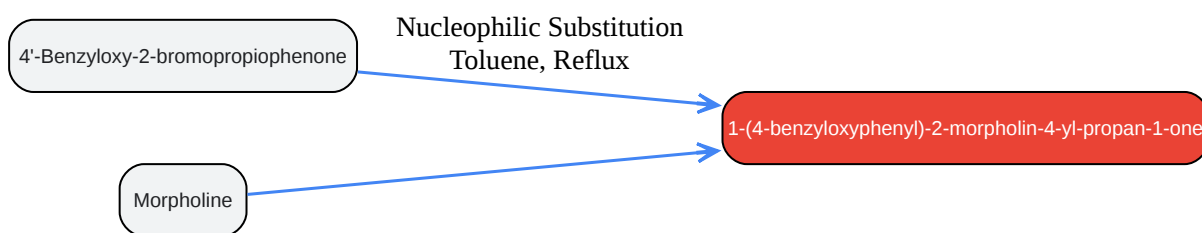
The reactivity of **4'-Benzyloxy-2-bromopropiophenone** is primarily centered around the electrophilic carbon alpha to the carbonyl group, which bears a bromine atom as a good leaving group. This makes it an excellent substrate for nucleophilic substitution reactions.

Synthesis of Bazedoxifene Intermediate

A primary application of **4'-Benzyloxy-2-bromopropiophenone** is in the synthesis of Bazedoxifene, a third-generation SERM.[4] It serves as a crucial building block for constructing the indole core of the Bazedoxifene molecule. The synthetic pathway involves two key steps where **4'-Benzyloxy-2-bromopropiophenone** is the starting material.

Step 1: Nucleophilic Substitution with Morpholine

In the first step, **4'-Benzyloxy-2-bromopropiophenone** undergoes a nucleophilic substitution reaction with morpholine to yield 1-(4-benzyloxyphenyl)-2-morpholin-4-yl-propan-1-one. This reaction proceeds with a high yield.[5]



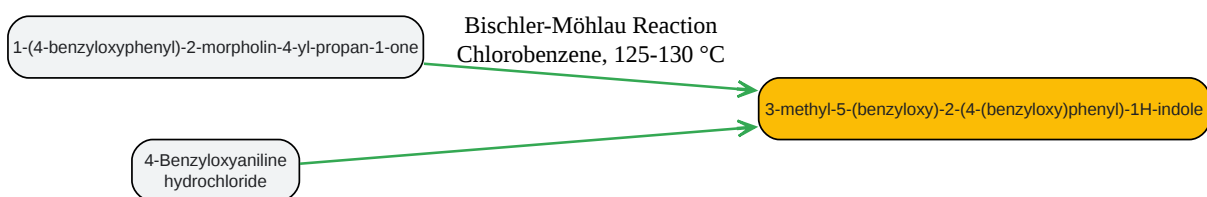
[Click to download full resolution via product page](#)

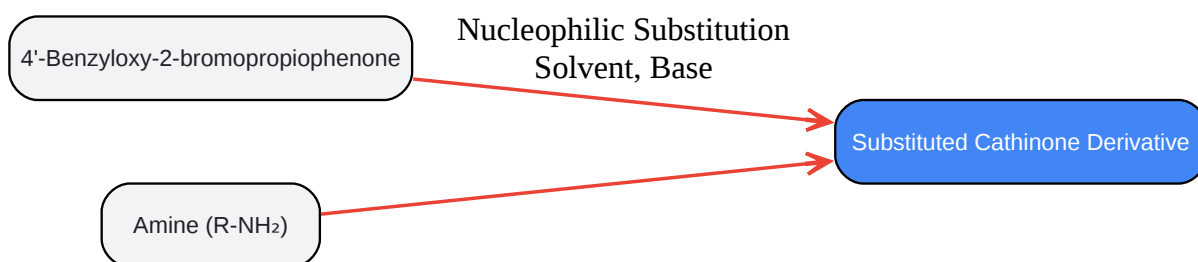
Caption: Reaction of **4'-Benzyloxy-2-bromopropiophenone** with morpholine.

Step 2: Bischler-Möhlau Indole Synthesis

The intermediate from the previous step is then utilized in a Bischler-Möhlau reaction with 4-benzyloxyaniline hydrochloride to construct the indole ring system, a core scaffold of

Bazedoxifene.[5]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4'-Benzyloxy-2-bromopropiophenone | 35081-45-9 [chemicalbook.com]
- 2. 4'-Benzyloxy-2-bromopropiophenone | C16H15BrO2 | CID 100040 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-benzyloxy-2-bromopropiophenone | 35081-45-9 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 4. 1-[4-(Benzyloxy)phenyl]-2-bromopropan-1-one | 35081-45-9 | FB15610 [biosynth.com]
- 5. US10844047B2 - Process for the preparation of bazedoxifene - Google Patents [patents.google.com]
- To cite this document: BenchChem. [The Synthetic Versatility of 4'-Benzyloxy-2-bromopropiophenone: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134164#role-of-4-benzyloxy-2-bromopropiophenone-in-organic-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

